

Apigenin-4'-Glucoside: Application Notes and Protocols for Phytochemical Analysis

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Compound of Interest

Compound Name: *Apigenin-4'-glucoside*

Cat. No.: *B15055764*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apigenin-4'-glucoside, a flavonoid glycoside, is a significant natural compound found in a variety of plants. As the glycosidic form of apigenin, it exhibits a range of biological activities and serves as a crucial analyte in phytochemical analysis, quality control of herbal products, and drug discovery. The presence of the glucose moiety at the 4'-position influences its solubility, stability, and bioavailability compared to its aglycone, apigenin. These application notes provide detailed protocols and data for the use of **Apigenin-4'-glucoside** as a standard in phytochemical analysis.

Physicochemical Properties and Data

Accurate quantitative analysis relies on a thorough understanding of the physicochemical properties of the standard compound.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₀ O ₁₀	N/A
Molecular Weight	432.38 g/mol	N/A
Appearance	Yellowish powder	N/A
Melting Point	234-235 °C	[1]
UV max (in Methanol)	268 nm, 335 nm	[2]

Solubility

The solubility of **Apigenin-4'-glucoside** is crucial for preparing standard solutions for analysis. While extensive data for **Apigenin-4'-glucoside** is not readily available, data for the closely related aglycone, apigenin, provides a useful reference. Generally, glycosylation increases water solubility compared to the aglycone.

Table of Apigenin Solubility (as a reference)

Solvent	Solubility	Temperature	Source
Water	1.83 µg/mL	25 °C	[3]
Ethanol	0.3 mg/mL	Not Specified	[4]
DMSO	15 mg/mL	Not Specified	[4]
Dimethylformamide (DMF)	25 mg/mL	Not Specified	[4]

Note: **Apigenin-4'-glucoside** is expected to have higher solubility in polar solvents like water, methanol, and ethanol compared to apigenin.

Stability

The stability of **Apigenin-4'-glucoside** is critical for accurate quantification. Studies on apigenin glycosides indicate that they are relatively stable under certain conditions. Apigenin 7-O-glucoside, a similar compound, shows high stability at pH 3, 5, and 7 when heated to 100°C

for up to 5 hours. However, the aglycone, apigenin, degrades more rapidly at neutral and alkaline pH.^[5] It is recommended to store standard solutions in a refrigerator at 4°C and protect them from light to minimize degradation. For long-term storage, solutions should be kept at -20°C.

Experimental Protocols

Preparation of Standard Stock and Working Solutions

Objective: To prepare accurate and stable standard solutions of **Apigenin-4'-glucoside** for calibration curves and quality control.

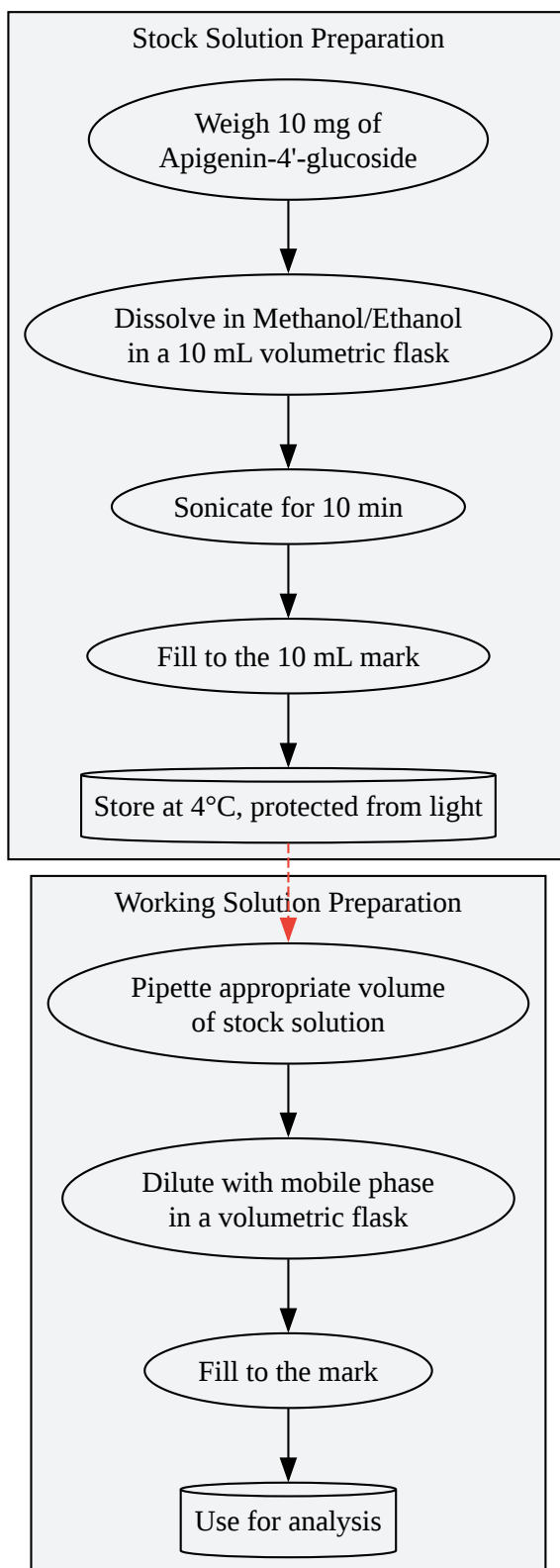
Materials:

- **Apigenin-4'-glucoside** reference standard
- HPLC-grade methanol or ethanol^[4]
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Analytical balance
- Pipettes

Protocol:

- Stock Solution (1 mg/mL):
 - Accurately weigh 10 mg of **Apigenin-4'-glucoside** reference standard.
 - Transfer the weighed standard to a 10 mL volumetric flask.
 - Add a small amount of HPLC-grade methanol or ethanol to dissolve the standard.
 - Sonicate for 5-10 minutes to ensure complete dissolution.
 - Bring the volume up to the 10 mL mark with the same solvent.
 - Stopper the flask and invert several times to ensure homogeneity.

- Store the stock solution at 4°C in a dark, airtight container.
- Working Solutions:
 - Prepare a series of working solutions by diluting the stock solution with the mobile phase to be used in the analysis.
 - For a typical calibration curve, concentrations may range from 1 µg/mL to 100 µg/mL.
 - For example, to prepare a 10 µg/mL working solution, pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask and bring it to volume with the mobile phase.



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High-Performance Liquid Chromatography (HPLC)

Protocol for Quantification

Objective: To provide a robust HPLC method for the separation and quantification of **Apigenin-4'-glucoside** in phytochemical samples.

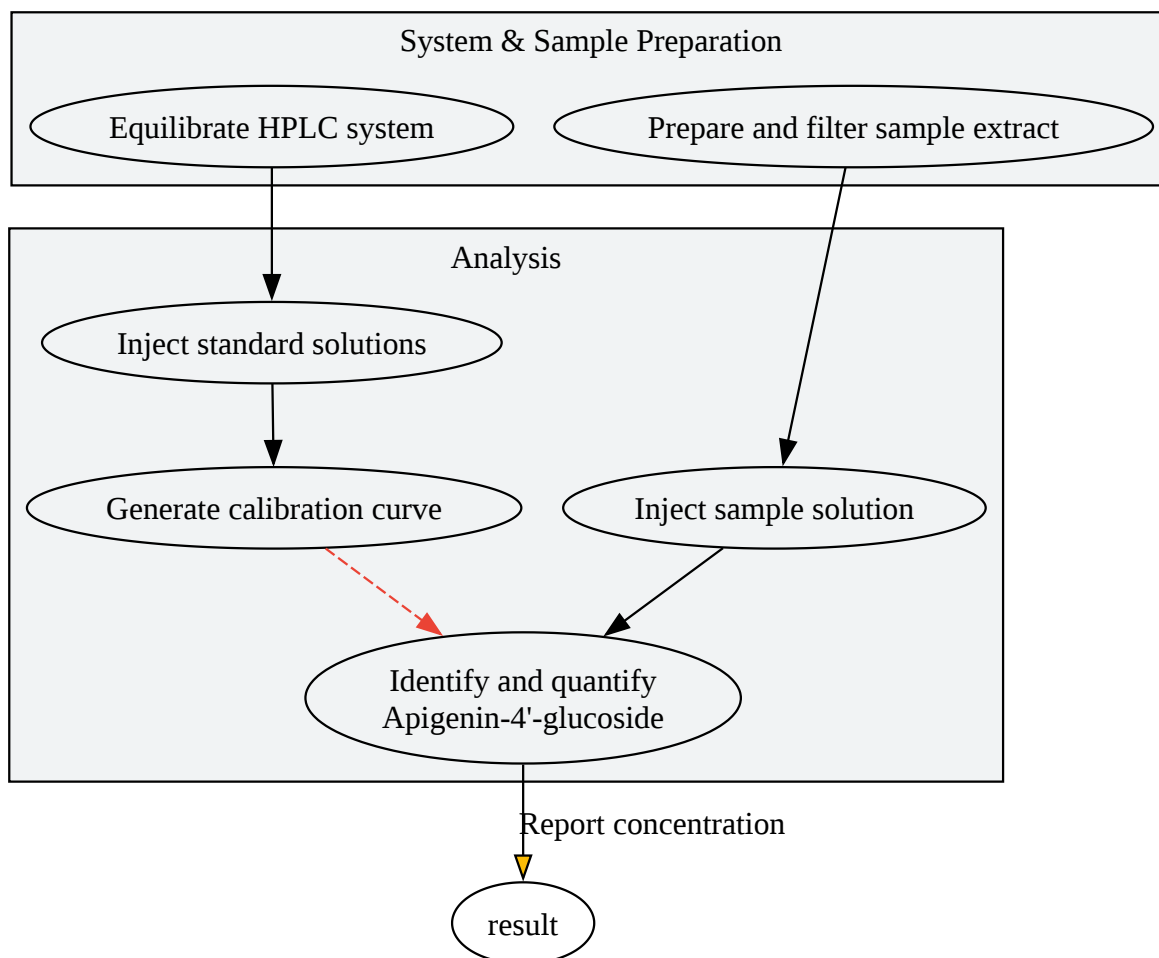
Instrumentation and Conditions:

Parameter	Recommended Setting
HPLC System	A system with a pump, autosampler, column oven, and PDA or UV detector
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
Mobile Phase	A) 0.1% Formic acid in Water B) Acetonitrile or Methanol
Gradient Elution	A typical gradient could be: 0-5 min: 20% B 5-15 min: 20-50% B 15-25 min: 50-90% B 25-30 min: 90% B 30-35 min: 90-20% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10-20 µL
Detection Wavelength	335 nm or 268 nm ^[2]

Protocol:

- System Preparation:
 - Prepare the mobile phases and degas them thoroughly.
 - Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes or until a stable baseline is achieved.

- Calibration Curve:
 - Inject the prepared working standard solutions in increasing order of concentration.
 - Record the peak area for each concentration.
 - Plot a calibration curve of peak area versus concentration. The curve should have a correlation coefficient (R^2) of ≥ 0.999 .
- Sample Analysis:
 - Prepare the sample extract by dissolving it in the initial mobile phase composition and filtering it through a 0.45 μm syringe filter.
 - Inject the prepared sample solution into the HPLC system.
 - Identify the **Apigenin-4'-glucoside** peak by comparing its retention time with that of the standard.
 - Quantify the amount of **Apigenin-4'-glucoside** in the sample using the calibration curve.



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Liquid Chromatography-Mass Spectrometry (LC-MS) Protocol for Identification and Quantification

Objective: To provide a sensitive and selective LC-MS method for the identification and quantification of **Apigenin-4'-glucoside**.

Instrumentation and Conditions:

Parameter	Recommended Setting
LC System	UPLC or HPLC system
Mass Spectrometer	Triple Quadrupole (QqQ) or Quadrupole Time-of-Flight (Q-TOF)
Ionization Source	Electrospray Ionization (ESI), negative mode
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm particle size)
Mobile Phase	A) 0.1% Formic acid in Water B) Acetonitrile or Methanol
Gradient Elution	A typical gradient can be adapted from the HPLC method, with adjustments for the shorter column.
Flow Rate	0.2-0.4 mL/min
Column Temperature	40°C
Injection Volume	1-5 µL
MS Parameters	Optimize based on the specific instrument. Typical parameters include:- Capillary voltage: 3.0-4.0 kV- Cone voltage: 20-40 V- Source temperature: 120-150°C- Desolvation temperature: 350-450°C
MRM Transitions (for QqQ)	Precursor ion [M-H] ⁻ : m/z 431.1 Product ions: m/z 269.1 (aglycone fragment) and others. These should be optimized by direct infusion of the standard.

Protocol:

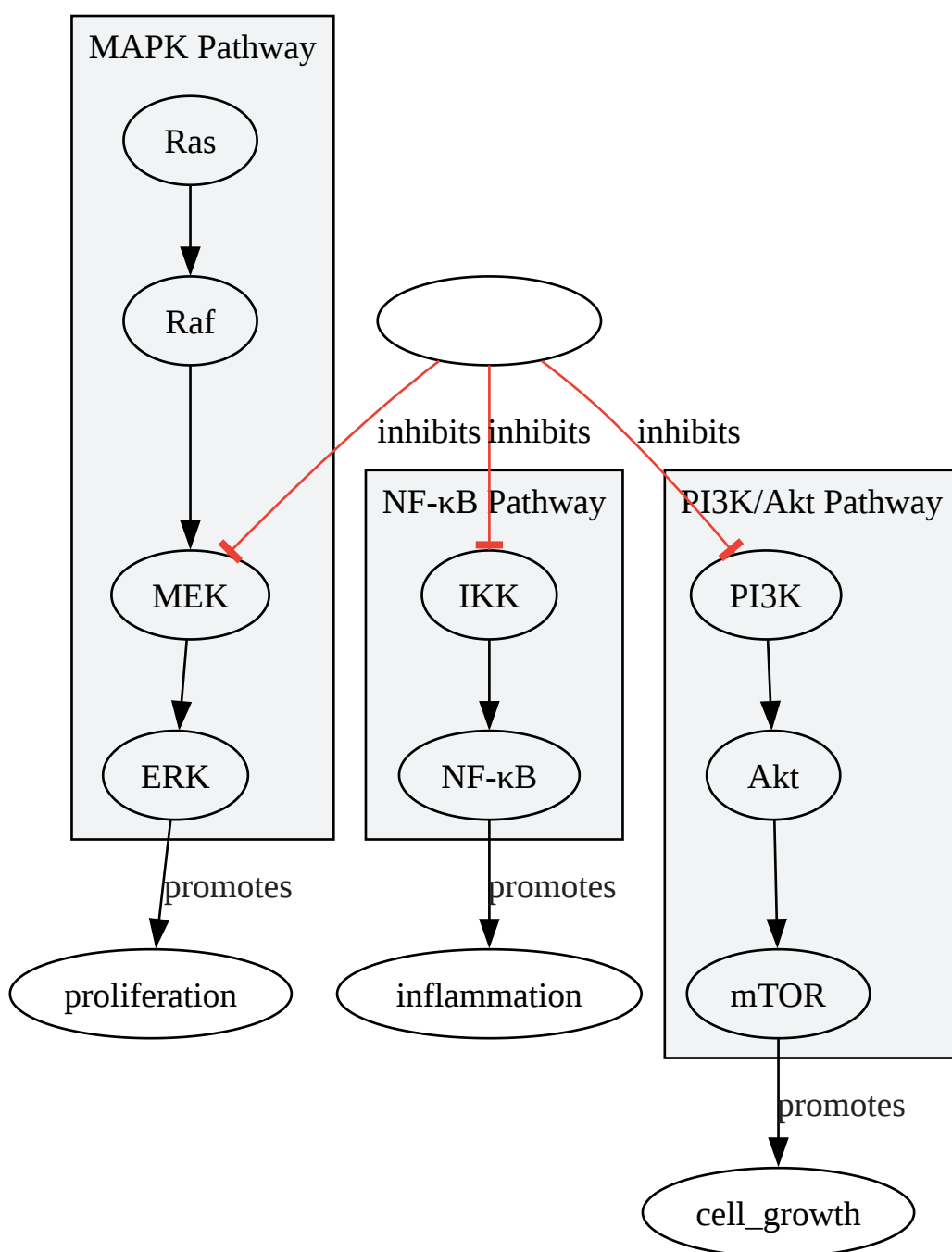
- System Preparation and Calibration:
 - Prepare and degas mobile phases.

- Equilibrate the LC-MS system.
- Perform mass calibration of the mass spectrometer according to the manufacturer's instructions.
- Standard and Sample Preparation:
 - Prepare standard and sample solutions as described in the HPLC protocol, using LC-MS grade solvents.
- Method Development (if necessary):
 - Infuse a standard solution of **Apigenin-4'-glucoside** directly into the mass spectrometer to determine the optimal ionization parameters and identify characteristic product ions for MRM analysis.
- Analysis:
 - Inject the standard solutions to generate a calibration curve.
 - Inject the sample solutions.
 - Identify **Apigenin-4'-glucoside** based on its retention time and specific MRM transitions or accurate mass measurement (Q-TOF).
 - Quantify using the calibration curve.

Signaling Pathways Involving Apigenin

Apigenin, the aglycone of **Apigenin-4'-glucoside**, is known to modulate several key signaling pathways involved in cellular processes like inflammation, proliferation, and apoptosis.

Understanding these pathways is crucial for researchers in drug development.



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Conclusion

Apigenin-4'-glucoside is a vital standard for the accurate phytochemical analysis of various plant materials and herbal products. The protocols and data presented in these application notes provide a comprehensive guide for researchers, scientists, and drug development professionals. Proper handling, storage, and use of **Apigenin-4'-glucoside** as a reference

standard, in conjunction with robust analytical methods like HPLC and LC-MS, will ensure reliable and reproducible results. Further research into the specific properties and biological activities of **Apigenin-4'-glucoside** will continue to enhance its importance in natural product science.

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